

A Comprehensive Technical Guide to Dihydroxytartaric Acid: Physical and Chemical Characteristics

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Compound of Interest

Compound Name: Dihydroxytartaric acid

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Introduction

Dihydroxytartaric acid, also known as 2,2,3,3-tetrahydroxybutanedioic acid, is a dicarboxylic acid that is a derivative of tartaric acid.[1][2] It is a white crystalline powder with notable applications in analytical chemistry, particularly as a reagent for the determination of sodium.[3][4] Its chemical structure, featuring multiple hydroxyl and carboxyl functional groups, imparts specific physical and chemical properties that are of interest in various scientific disciplines, including synthetic chemistry and materials science. This technical guide provides an in-depth overview of the physical and chemical characteristics of **dihydroxytartaric acid**, complete with quantitative data, detailed experimental protocols, and logical workflow diagrams.

Physical and Chemical Properties

Dihydroxytartaric acid is a white crystalline solid that is highly soluble in water.[3][4] Its aqueous solutions are known to decompose upon heating.[3][4] The key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C4H6O8	[3]
Molecular Weight	182.09 g/mol	[3]
Appearance	White crystalline powder	[3][4]
Melting Point	114-115 °C (with decomposition)	[3][4]
Boiling Point	235.45 °C (rough estimate)	[3]
Density	1.6886 g/cm ³ (rough estimate)	[3]
pKa	1.92 (at 25 °C)	[3]
Solubility	Highly soluble in water	[3][4]
pH	3.04 (1 mM solution); 2.2 (10 mM solution); 1.54 (100 mM solution)	[3]

Experimental Protocols

Synthesis of Dihydroxytartaric Acid via Oxidation of Tartaric Acid

A common method for the synthesis of **dihydroxytartaric acid** is the oxidation of tartaric acid using Fenton's reagent (a solution of hydrogen peroxide and an iron catalyst).

Materials:

- D(-)-Tartaric acid
- Hydrogen peroxide (H₂O₂)
- Ferrous sulfate (FeSO₄) or another iron(II) salt
- Distilled water

- Ethanol

Procedure:

- **Dissolution:** Prepare an aqueous solution of D(-)-tartaric acid.
- **Catalyst Addition:** Add a catalytic amount of an iron(II) salt, such as ferrous sulfate, to the tartaric acid solution.
- **Oxidation:** Slowly add hydrogen peroxide to the solution. The reaction is exothermic and should be controlled, possibly by cooling the reaction vessel in an ice bath. The H_2O_2 acts as the oxidizing agent, hydroxylating the tartaric acid.
- **Crystallization:** After the reaction is complete, the **dihydroxytartaric acid** can be isolated by crystallization. This may be facilitated by cooling the solution and adding a solvent in which the product is less soluble, such as ethanol.
- **Purification:** The resulting crystals can be collected by filtration, washed with a cold solvent to remove impurities, and then dried.

Analytical Methodologies

1. High-Performance Liquid Chromatography (HPLC) for Organic Acid Analysis

HPLC is a standard technique for the separation and quantification of organic acids, including **dihydroxytartaric acid**.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column or a specialized organic acid analysis column

Mobile Phase:

- A common mobile phase is a buffered aqueous solution, such as a dilute solution of potassium dihydrogen phosphate, with the pH adjusted to be acidic (e.g., pH 2.1-2.8 with phosphoric acid).[5] An isocratic elution is often sufficient.

Sample Preparation:

- Samples containing **dihydroxytartaric acid** should be dissolved in the mobile phase or a compatible solvent.
- Filtration of the sample through a 0.45 µm filter is necessary to remove particulate matter that could damage the column.

Analysis:

- Inject the prepared sample into the HPLC system.
- Detection is typically performed using a UV detector at a wavelength of around 210 nm.^[5]
- Quantification is achieved by comparing the peak area of the analyte to a calibration curve prepared from standards of known concentrations.

2. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

For GC-MS analysis, **dihydroxytartaric acid**, being non-volatile, requires derivatization to increase its volatility.

Derivatization (Silylation):

- The dried sample containing **dihydroxytartaric acid** is treated with a silylating agent, such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA), often in a suitable solvent like pyridine or acetonitrile.
- The mixture is heated to ensure complete derivatization of the hydroxyl and carboxyl groups to their trimethylsilyl (TMS) ethers and esters, respectively.

Instrumentation:

- GC-MS system equipped with a capillary column suitable for fatty acid methyl ester (FAME) or silylated compound analysis (e.g., a non-polar or medium-polarity column).

GC Conditions:

- **Injector Temperature:** Typically set around 250-280 °C.
- **Oven Temperature Program:** A temperature ramp is used to separate the components of the mixture. For example, starting at a lower temperature (e.g., 80-100 °C) and ramping up to a higher temperature (e.g., 280-300 °C).
- **Carrier Gas:** Helium is commonly used.

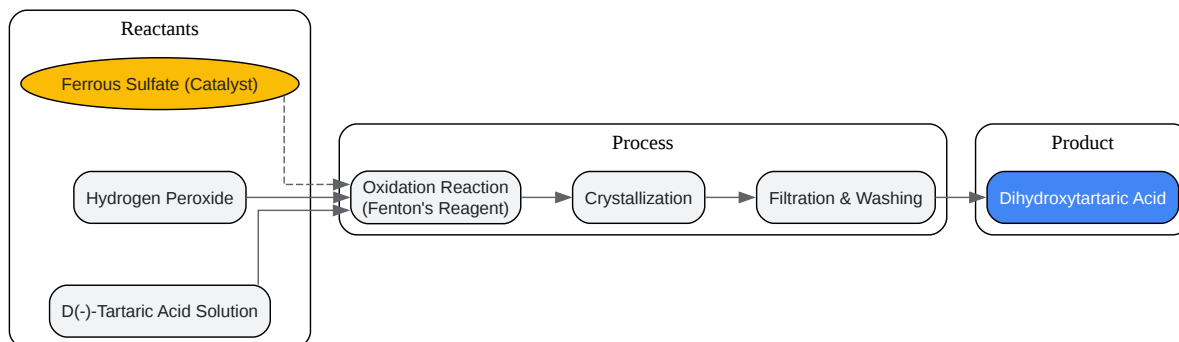
MS Conditions:

- **Ionization Mode:** Electron Ionization (EI) is standard.
- **Mass Analyzer:** A quadrupole or ion trap analyzer is typically used to scan a mass range that includes the expected molecular ions and fragment ions of the derivatized analyte.

3. Spectroscopic Characterization

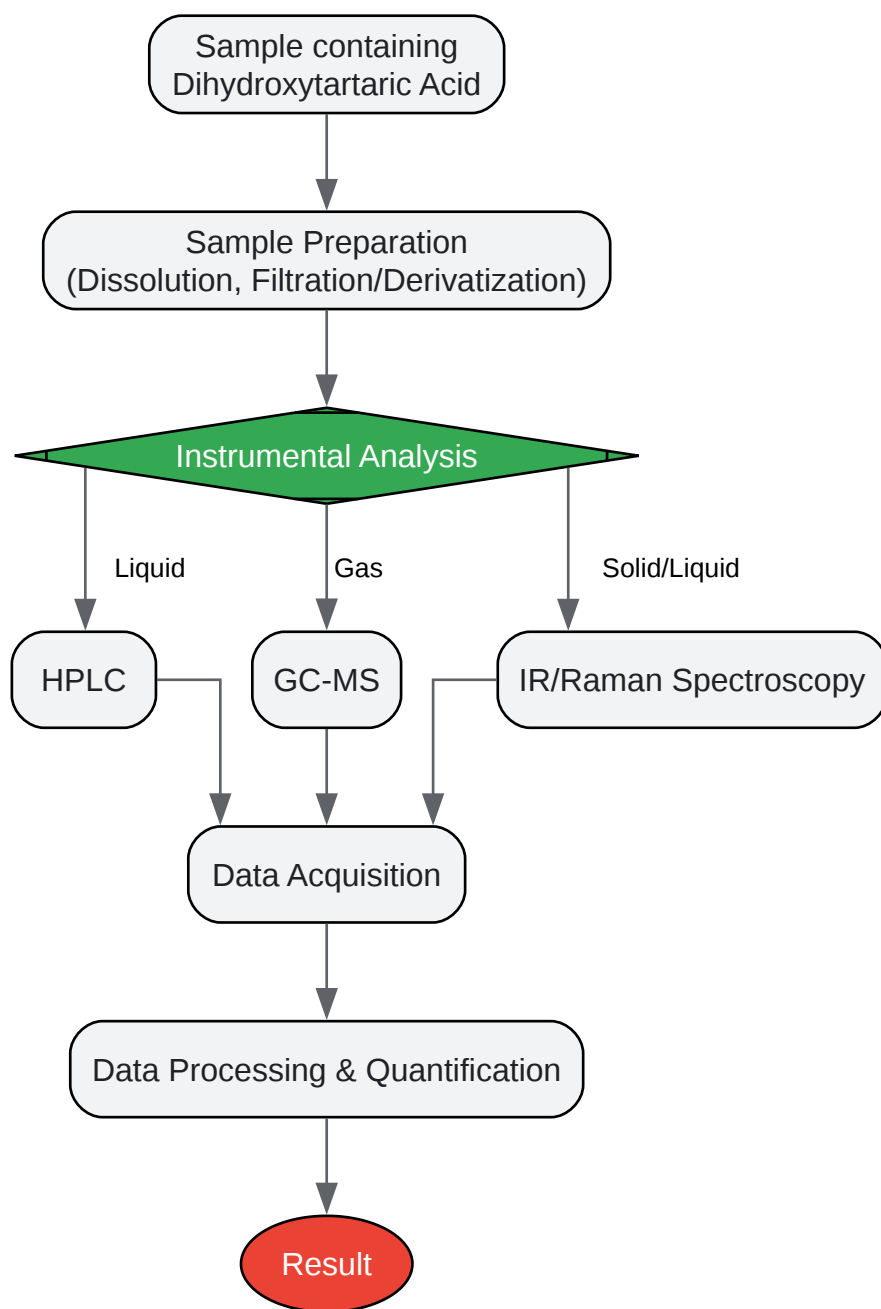
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the functional groups present in **dihydroxytartaric acid**. The spectrum would be expected to show characteristic broad O-H stretching vibrations from the hydroxyl and carboxylic acid groups, as well as C=O stretching vibrations from the carboxylic acid groups.
- **Raman Spectroscopy:** Raman spectroscopy provides complementary vibrational information to IR spectroscopy and can be used for structural characterization.

Mandatory Visualizations



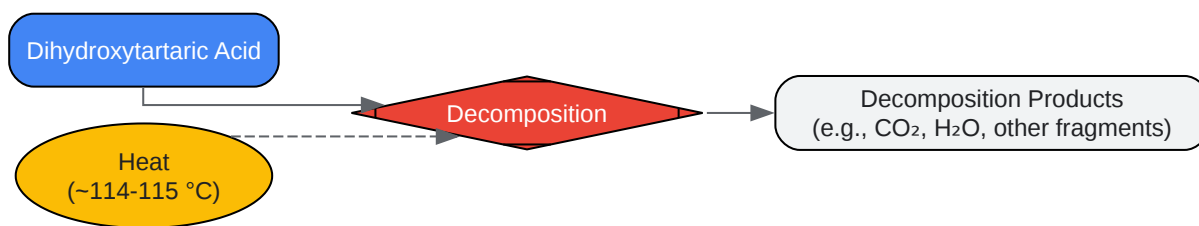
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Caption: Synthesis workflow for **dihydroxytartaric acid**.



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Caption: General analytical workflow for **dihydroxytartaric acid**.



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Caption: Logical diagram of the thermal decomposition of **dihydroxytartaric acid**.

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References

- 1. researchgate.net [researchgate.net]
- 2. US20110118504A1 - Thermal salt splitting of ammonium carboxylates - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. VI.—A new method of obtaining dihydroxytartaric acid, and the use of this acid as a reagent for sodium - Journal of the Chemical Society, Transactions (RSC Publishing) [pubs.rsc.org]
- 5. ideals.illinois.edu [ideals.illinois.edu]
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